

An In-depth Technical Guide to 4-Methylcyclohexylamine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 4-Methylcyclohexylamine

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A Core Intermediate in Pharmaceutical and Chemical Synthesis

Introduction

4-Methylcyclohexylamine is a cyclic amine that serves as a crucial building block in the synthesis of a variety of fine chemicals and pharmaceutical agents. Structurally, it consists of a cyclohexane ring substituted with a methyl group and an amine group. This compound exists as a mixture of cis and trans isomers, both of which are valuable in different synthetic pathways. This technical guide provides a comprehensive overview of the synthesis, physicochemical properties, and key applications of **4-Methylcyclohexylamine**, with a focus on its isomers.

While the specific historical details of its initial discovery and synthesis are not extensively documented, its importance has grown with the development of modern synthetic chemistry. It is primarily recognized as a key intermediate in the production of various active pharmaceutical ingredients (APIs) and other specialty chemicals.

Physicochemical and Toxicological Data

4-Methylcyclohexylamine is a colorless to pale yellow liquid with a characteristic amine odor.

[1] It is soluble in water and organic solvents.[1] The properties of the isomeric mixture and the

individual cis and trans isomers are summarized in the table below.

Property	Value	Isomer
Molecular Formula	C ₇ H ₁₅ N	Mixture, cis, and trans
Molecular Weight	113.20 g/mol	Mixture, cis, and trans
Boiling Point	151-154 °C	Mixture[2]
154 °C	cis[3]	
145-146 °C	trans[4]	
Density	0.855 g/mL at 25 °C	Mixture[2]
0.844 g/mL	cis[3]	
Refractive Index	n ₂₀ /D 1.4531	
n ₂₀ /D 1.4550-1.4590	cis[3]	
Flash Point	27 °C (closed cup)	Mixture[2]
27 °C	cis[3]	
27 °C	trans[5]	
pKa	10.58 ± 0.70 (Predicted)	cis[3]

Synthesis and Characterization

The synthesis of **4-Methylcyclohexylamine** can be achieved through various routes, often targeting a specific isomer (cis or trans) due to their distinct applications.

Synthesis of trans-4-Methylcyclohexylamine

One common method for the preparation of **trans-4-Methylcyclohexylamine** involves a rearrangement reaction using trans-4-methyl cyclohexanecarboxylic acid as the starting material. This process, often a one-pot synthesis, utilizes sodium azide and a protic acid as a catalyst to generate an isocyanate intermediate, which is then hydrolyzed to yield the final product.

Synthesis of cis-4-Methylcyclohexylamine

The synthesis of the cis isomer can be accomplished by the hydrogenation of 4-methyl phenylboronic acid or its ester, followed by an amine substitution reaction. This method provides a high purity of the cis product.

Experimental Protocols

Preparation of trans-4-Methylcyclohexylamine via Rearrangement Reaction

Materials:

- trans-4-Methylcyclohexanecarboxylic acid
- Sodium azide
- Protic acid (e.g., sulfuric acid)
- Non-protic solvent (e.g., chloroform)

Procedure:

- Dissolve trans-4-methylcyclohexanecarboxylic acid in a non-protic solvent.
- Add sodium azide and a protic acid to the solution. The molar ratio of acid to azide to protic acid is typically around 1:1.2:4.
- The reaction is carried out to induce a rearrangement, forming an isocyanate intermediate.
- The isocyanate is then hydrolyzed to produce trans-**4-methylcyclohexylamine**.
- The product is isolated and purified. This method can achieve a total recovery of over 85%.

Preparation of cis-4-Methylcyclohexylamine via Hydrogenation and Amination

Materials:

- 4-Methyl phenylboronic acid or its ester
- Rhodium on carbon catalyst
- Hydrogen gas
- Sulfamic acid
- Inorganic base (e.g., sodium hydroxide)
- Solvent (e.g., tetrahydrofuran)

Procedure:

- Dissolve 4-methyl phenylboronic acid or its ester in a suitable solvent.
- Perform hydrogenation using a rhodium on carbon catalyst under hydrogen pressure to obtain a mixture of cis and trans 4-methyl cyclohexylboronic acid/ester.
- The cis isomer is then separated and purified by recrystallization.
- The purified cis-4-methyl cyclohexylboronic acid/ester is then subjected to an amine substitution reaction with sulfamic acid and an aqueous solution of an inorganic base to yield **cis-4-Methylcyclohexylamine**.

Applications in Research and Drug Development

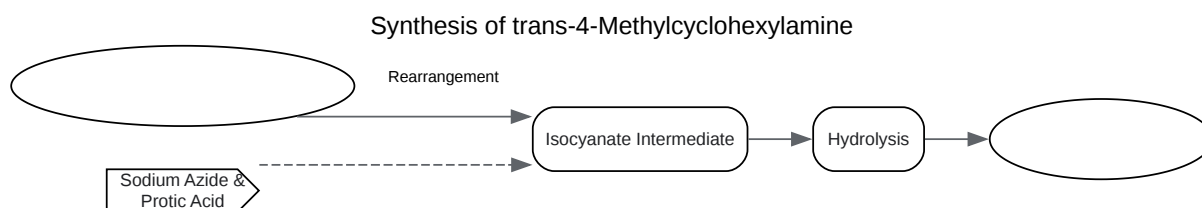
4-Methylcyclohexylamine and its isomers are valuable intermediates in the synthesis of various fine chemicals and pharmaceuticals.

- **trans-4-Methylcyclohexylamine**: This isomer is a key starting material in the synthesis of the antidiabetic drug glimepiride.
- **cis-4-Methylcyclohexylamine**: It is used in the synthesis of various biologically active compounds, including antituberculous pharmaceutical intermediates.
- **Research Applications**: Both isomers are used in the development of kinase inhibitors, receptor agonists and antagonists, and various ligands for biological targets.[6] **4-**

Methylcyclohexylamine has also been identified as an inhibitor of spermidine synthase.[7]

Visualizations

Synthesis Workflow for trans-4-Methylcyclohexylamine

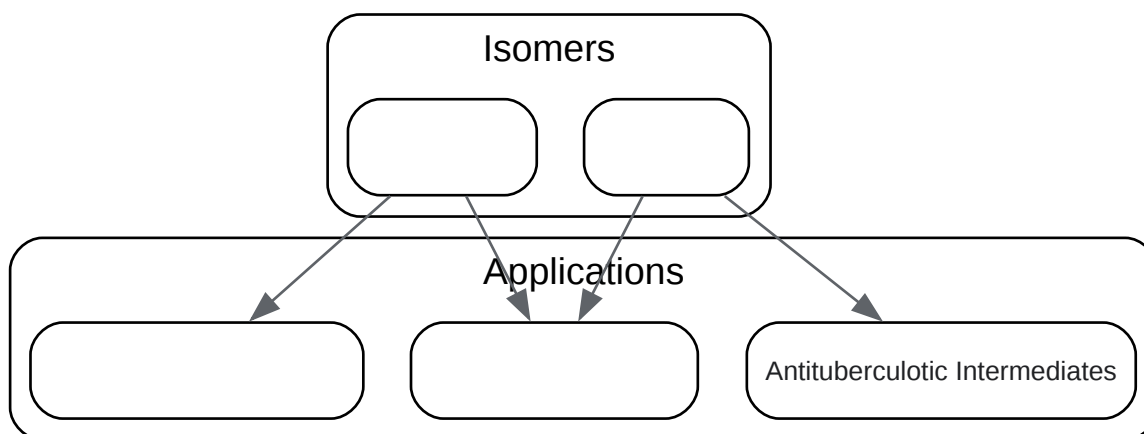


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Caption: Synthesis of trans-**4-Methylcyclohexylamine**.

Logical Relationship of Isomers to Application

Applications of 4-Methylcyclohexylamine Isomers



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Caption: Applications of Isomers.

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